

Physical and chemical properties of tert-Butyl ethyl ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *tert-Butyl ethyl ether*

Cat. No.: *B166775*

[Get Quote](#)

An In-depth Technical Guide to tert-Butyl Ethyl Ether

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **tert-Butyl ethyl ether** (ETBE), a significant organic compound with applications ranging from a fuel additive to a solvent in chemical synthesis. This document is intended for researchers, scientists, and professionals in drug development who require detailed technical information.

Chemical Identity

tert-Butyl ethyl ether, systematically named 2-ethoxy-2-methylpropane, is an ether characterized by the presence of a tert-butyl group and an ethyl group attached to an oxygen atom. Its asymmetrical structure significantly influences its physicochemical properties.^[1]

Identifier	Value
IUPAC Name	2-ethoxy-2-methylpropane[2][3]
Synonyms	Ethyl tert-butyl ether, ETBE, Ethyl t-butyl ether[2][3]
CAS Number	637-92-3[2]
Chemical Formula	C ₆ H ₁₄ O[2]
Molecular Weight	102.17 g/mol [3]
SMILES	CCOC(C)(C)C[4]
InChI Key	NUMQCACRALPSHD-UHFFFAOYSA-N[2]

Physical Properties

ETBE is a colorless, volatile liquid with a characteristic ether-like odor.[1][5] It is highly flammable.[6][7]

Tabulated Physical Properties

Property	Value	Source(s)
Appearance	Clear, colorless to light yellow liquid	[1][2][3][6]
Odor	Mild, characteristic ether-like, can be strong and objectionable at low concentrations	[1][6][7]
Boiling Point	69-73 °C	[2][4][6][7]
Melting Point	-94 °C to -97 °C	[2][4][6][7]
Density	0.7364 - 0.742 g/mL at 25 °C	[2][4][6][7]
Vapor Pressure	124 - 155 mmHg at 25 °C	[4][6][7]
Flash Point	-19 °C (-2.2 °F) (closed cup)	[4][7]
Refractive Index (n _{20/D})	1.375	[4][6][7]
Solubility in Water	1.2 g/100 mL at 20 °C	[1][2][4][6]
Solubility in Organic Solvents	Miscible with most common organic solvents like alcohol and ethyl ether.	[1][6]
Explosive Limits	1.23 - 7.7% (V)	[7]
Henry's Law Constant	Expected to be volatile from water surfaces.	[7]
LogP	1.28 - 1.82140	[3][5]

Chemical Properties and Reactivity

Stability and Reactivity

tert-Butyl ethyl ether is a stable compound under normal storage conditions in tightly closed containers at room temperature.[6][7] However, like many ethers, it can form explosive peroxides upon exposure to air, particularly after prolonged storage.[6][7][8] Therefore, it is crucial to test for the presence of peroxides before use, especially before distillation.[6][7]

It is a highly flammable liquid and vapor.[9] It is incompatible with strong oxidizing agents, with which it can react vigorously.[6] Ethers are generally unreactive, but they can be cleaved by strong acids like hydrobromic acid (HBr).[10]

Thermal Decomposition

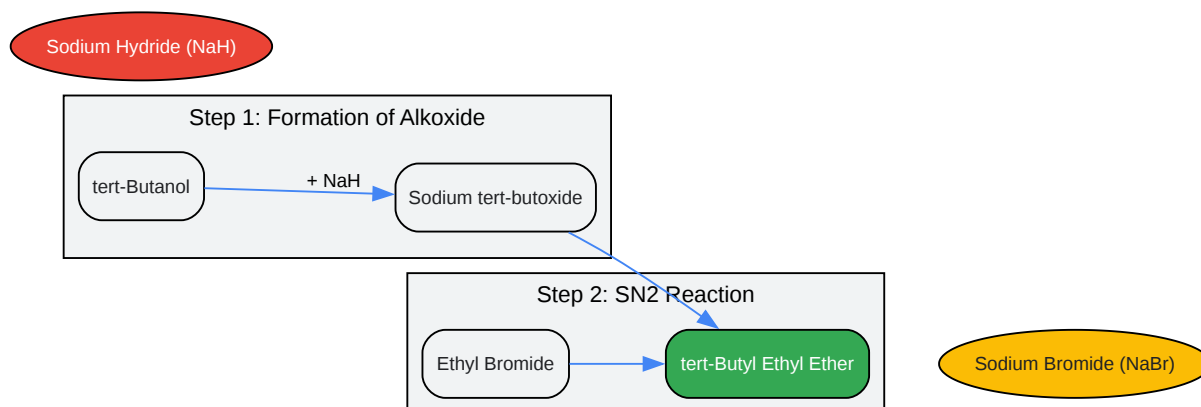
The thermal decomposition of **tert-butyl ethyl ether** has been studied and is a first-order reaction that yields ethanol and isobutene.[11]

Synthesis of tert-Butyl Ethyl Ether

The most common and industrially significant method for synthesizing **tert-butyl ethyl ether** is the acid-catalyzed etherification of ethanol and isobutylene.[5][12] Another well-established laboratory method is the Williamson ether synthesis.

Williamson Ether Synthesis

The Williamson ether synthesis is a versatile method for preparing ethers via an S_N2 reaction between an alkoxide and a primary alkyl halide.[13] To synthesize **tert-butyl ethyl ether**, the preferred reactants are sodium tert-butoxide and an ethyl halide (e.g., ethyl bromide).[14][15] The alternative combination of sodium ethoxide and a tert-butyl halide would lead to elimination products due to the steric hindrance of the tertiary halide.[13][14]

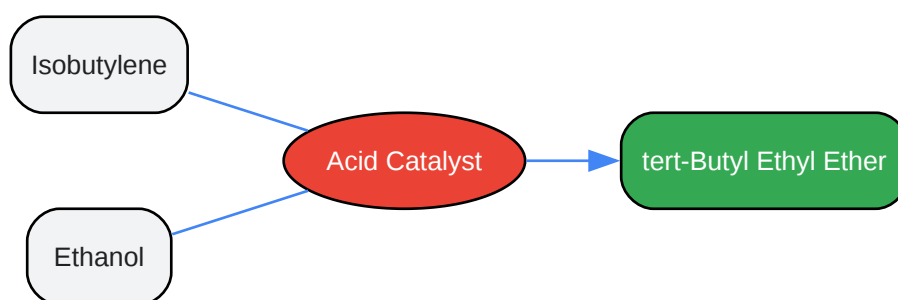


[Click to download full resolution via product page](#)

Caption: Williamson Synthesis of **tert-Butyl Ethyl Ether**.

Industrial Production: Acid-Catalyzed Etherification

Industrially, ETBE is produced by the reaction of isobutylene with ethanol over an acidic catalyst, such as a strong acid cation-exchange resin.[16] This reaction is typically carried out in the liquid phase at moderate temperatures and pressures.[16]



[Click to download full resolution via product page](#)

Caption: Industrial Synthesis of **tert-Butyl Ethyl Ether**.

Experimental Protocols

Determination of Boiling Point

The boiling point of **tert-butyl ethyl ether** can be determined using standard laboratory distillation apparatus.

Methodology:

- Assemble a simple distillation apparatus consisting of a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- Place a small volume of **tert-butyl ethyl ether** and a few boiling chips into the round-bottom flask.
- Heat the flask gently.
- Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature is the boiling point.

Determination of Density

The density of liquid **tert-butyl ethyl ether** can be measured using a pycnometer or a digital density meter.

Methodology (using a pycnometer):

- Clean and dry a pycnometer of a known volume and weigh it accurately.
- Fill the pycnometer with **tert-butyl ethyl ether**, ensuring no air bubbles are trapped.
- Place the filled pycnometer in a constant temperature bath (e.g., 25 °C) to allow the liquid to reach thermal equilibrium.
- Adjust the volume of the liquid to the calibration mark of the pycnometer.
- Dry the outside of the pycnometer and weigh it.
- The density is calculated by dividing the mass of the ether by the volume of the pycnometer.

Spectroscopic Analysis

Spectroscopic data is crucial for the structural elucidation and purity assessment of **tert-butyl ethyl ether**.

- ¹H NMR (Proton Nuclear Magnetic Resonance): The ¹H NMR spectrum of ETBE is expected to show a triplet for the methyl protons of the ethyl group, a quartet for the methylene protons of the ethyl group, and a singlet for the nine equivalent protons of the tert-butyl group.
- ¹³C NMR (Carbon-13 Nuclear Magnetic Resonance): The ¹³C NMR spectrum will display distinct signals for the different carbon environments in the molecule.
- IR (Infrared) Spectroscopy: The IR spectrum will show characteristic C-O stretching vibrations for the ether linkage, as well as C-H stretching and bending vibrations for the alkyl groups.
- Mass Spectrometry (MS): Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of ETBE.

Safety and Handling

tert-Butyl ethyl ether is a hazardous substance and requires careful handling.

- Hazards: Highly flammable liquid and vapor.[9] May cause drowsiness or dizziness.[9] Causes skin and serious eye irritation.[9] May cause respiratory irritation.[9] May form explosive peroxides.[6][7]
- Precautions: Keep away from heat, sparks, open flames, and hot surfaces.[17] Use only in a well-ventilated area.[17] Wear protective gloves, clothing, eye, and face protection.[17] Ground and bond container and receiving equipment to prevent static discharge.[17]
- Storage: Store in a well-ventilated place.[18] Keep container tightly closed.[18] Store below +30°C.[6][18]
- Spills: In case of a spill, shut off all ignition sources.[9] Use spark-proof tools and explosion-proof equipment.[9] Absorb the spillage with a non-combustible absorbent material.[17]

Applications

The primary application of **tert-butyl ethyl ether** is as an oxygenate gasoline additive to increase the octane rating and reduce carbon monoxide and soot emissions.[2][6] It is also used as a solvent and an intermediate in organic synthesis.[1]

Environmental Fate

Due to its use as a fuel additive, ETBE can be released into the environment.[6] It is expected to exist as a vapor in the air with an estimated atmospheric half-life of about 2 days.[6][7] In soil, it is anticipated to have high mobility.[6][7] In water, it is not expected to adsorb to suspended solids and is likely to be resistant to biodegradation.[6][7] It is likely to volatilize from the water surface.[7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. Ethyl tert-butyl ether - Wikipedia [en.wikipedia.org]
- 3. Ethyl tert-butyl ether | C₆H₁₄O | CID 12512 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. tert-Butyl ethyl ether 99 637-92-3 [sigmaaldrich.com]
- 5. Page loading... [guidechem.com]
- 6. tert-Butyl ethyl ether | 637-92-3 [chemicalbook.com]
- 7. lookchem.com [lookchem.com]
- 8. fishersci.com [fishersci.com]
- 9. airgas.com [airgas.com]
- 10. youtube.com [youtube.com]
- 11. researchgate.net [researchgate.net]
- 12. CAS 637-92-3: Ethyl tert-butyl ether | CymitQuimica [cymitquimica.com]
- 13. masterorganicchemistry.com [masterorganicchemistry.com]
- 14. How do you prepare t-butyl-ethyl ether by using Williamson synthesis?.. [askfilo.com]
- 15. To prepare tert-butyl ethyl ether by Williamson synthesis, the reactants needed are [infinitylearn.com]
- 16. researchgate.net [researchgate.net]
- 17. chemicalbook.com [chemicalbook.com]
- 18. merckmillipore.com [merckmillipore.com]
- To cite this document: BenchChem. [Physical and chemical properties of tert-Butyl ethyl ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166775#physical-and-chemical-properties-of-tert-butyl-ethyl-ether]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com